Technical Guide: Solubility & Handling of 1-Phenyl-d5-ethanol

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Compound of Interest

Compound Name:	*1-Phenyl-d5-ethanol*
CAS No.:	*90162-45-1*
Cat. No.:	*B1601983*

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Executive Summary

1-Phenyl-d5-ethanol (CAS: 90162-45-1), also known as

-Methylbenzyl-ring-d5 alcohol, is the stable isotope-labeled analog of 1-phenylethanol.[1] It serves as a critical Internal Standard (IS) in quantitative bioanalysis (LC-MS/GC-MS) for monitoring ethylbenzene exposure and styrene metabolism.

This guide provides a rigorous physicochemical profile and solubility data for **1-Phenyl-d5-ethanol**. Unlike generic datasheets, this document focuses on the causality behind solvent selection, the implications of deuteration on chromatography, and self-validating protocols for stock solution preparation.[2]

Part 1: Physicochemical Profile & Isotope Effects

Chemical Identity

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Property	Specification
Compound Name	1-Phenyl-d5-ethanol
Synonyms	-Methylbenzyl-ring-d5 alcohol; (-phenyl)-1-ethanol
CAS Number	90162-45-1
Molecular Formula	(Phenyl ring deuterated)
Molecular Weight	127.20 g/mol (approx. +5 Da shift from parent)
Appearance	Colorless liquid
Purity	Typically 98 atom % D

The Deuterium Isotope Effect on Solubility & Lipophilicity

While often assumed to be identical to the non-deuterated parent (

), the deuterated analog exhibits subtle physicochemical shifts governed by the Ubbelohde Effect and changes in zero-point energy (ZPE):

- Bond Length & Volume: The C-D bond is shorter and stronger than the C-H bond. This results in a slightly smaller molar volume and reduced polarizability.
- Lipophilicity (LogP): Deuterated compounds are typically slightly less lipophilic than their protium counterparts.
    - Practical Implication: In Reverse-Phase Chromatography (RPLC), **1-Phenyl-d5-ethanol** may elute slightly earlier than the endogenous 1-phenylethanol. Researchers must adjust retention time windows to prevent peak chopping.
- Solubility: Bulk solubility (g/L) remains functionally equivalent to the parent compound for standard stock preparations, but "salting out" effects in high-ionic strength buffers may differ

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marginally.[2]

Part 2: Solubility Profile in Key Solvents

The following data categorizes solvents by their utility in Stock Preparation vs. Working Solutions.

Solubility Data Table

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Solvent Class	Solvent	Solubility Rating	Application Context
Polar Protic	Methanol (MeOH)	High (Miscible)	Primary Choice. Ideal for LC-MS stock solutions due to volatility and ionization compatibility.
Ethanol (EtOH)	High (Miscible)	Alternative stock solvent; preferred for GC-MS if MeOH is unsuitable.	
Polar Aprotic	DMSO	High (Miscible)	Long-Term Storage. Low volatility prevents concentration drift, but high freezing point (19°C) requires careful thawing.
Acetonitrile (ACN)	High (Miscible)	Common extraction solvent. Good for working solutions but less stable for long-term stock storage than MeOH.	
Non-Polar	Ethyl Acetate	High (Miscible)	Liquid-Liquid Extraction (LLE) solvent.
Hexane/Heptane	Moderate/High	Used in normal-phase separations or GC sample prep.	
Aqueous	Water	Low (~2 g/L)	Poor. Do NOT use 100% water for stock preparation. Requires organic co-solvent

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(e.g., >20% MeOH). [2]

Solvent Selection Logic

- For LC-MS/MS: Use Methanol. It provides excellent solubility, is easily evaporated if concentration is needed, and supports efficient electrospray ionization (ESI) without the suppression effects sometimes seen with DMSO.[2]
- For GC-MS: Use Ethyl Acetate or Methanol. Avoid DMSO as it can degrade GC column stationary phases and has a high boiling point that interferes with volatile analysis.
- For Aqueous Buffers (PBS/Media): Predissolve in DMSO (1000x stock) and spike into the buffer. Ensure the final DMSO concentration is <0.5% to avoid cytotoxicity or protein denaturation.

Part 3: Experimental Protocols

Protocol: Preparation of Primary Stock Solution (1 mg/mL)

Objective: Create a stable, accurate master stock for long-term storage (-20°C).

Materials:

- **1-Phenyl-d5-ethanol** (>98% purity).[3]
- Solvent: LC-MS Grade Methanol.
- Class A Volumetric Flask (10 mL) or calibrated glass vial.
- Analytical Balance (0.01 mg precision).

Workflow:

- Equilibration: Allow the **1-Phenyl-d5-ethanol** vial to reach room temperature (prevent condensation).

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- Weighing: Place the volumetric flask on the balance and tare. Using a glass Pasteur pipette, transfer 10.0 mg of the liquid standard into the flask.[2] Record the exact mass (e.g., 10.04 mg).
- Dissolution: Add approximately 8 mL of Methanol. Swirl gently.
  - Note: Sonication is rarely needed as the compound is a liquid and highly soluble, but vortexing for 30 seconds ensures homogeneity.[2]
- Volume Adjustment: Dilute to the mark (10 mL) with Methanol.
- Concentration Calculation:
- Storage: Transfer to amber glass vials with PTFE-lined caps. Store at -20°C.

Protocol: Working Standard & Internal Standard Spiking

Objective: Prepare a working solution (e.g., 10 µg/mL) to spike into biological matrices.[2]

Step-by-Step:

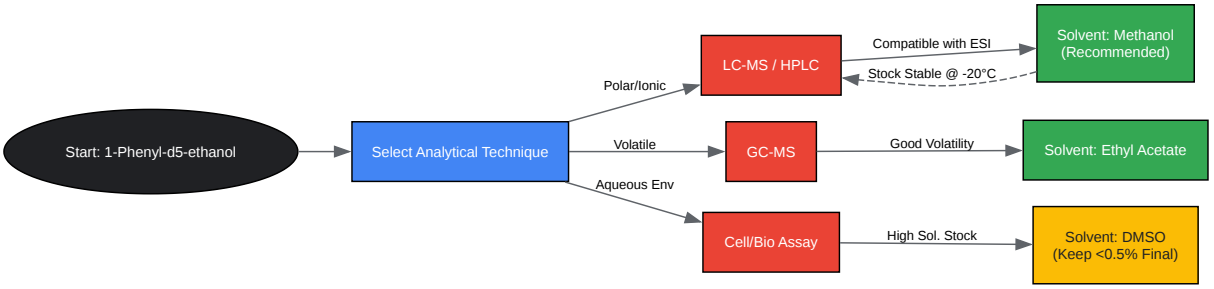
- Dilution: Take 100 µL of the 1 mg/mL Stock.
- Solvent: Add 9.9 mL of 50:50 Methanol:Water.
  - Critical: Do not use 100% water, as the compound may precipitate or adsorb to plastic walls at higher concentrations.[2]
- Spiking: Add this working solution to your samples (plasma/urine) before extraction (Protein Precipitation or LLE).
  - Self-Validation Check: The IS must be added to the blank matrix and the sample to account for recovery losses.

Part 4: Visualization of Workflows

Diagram 1: Solubility Decision Matrix

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This logic flow guides the researcher in selecting the correct solvent based on the intended analytical technique.[2]



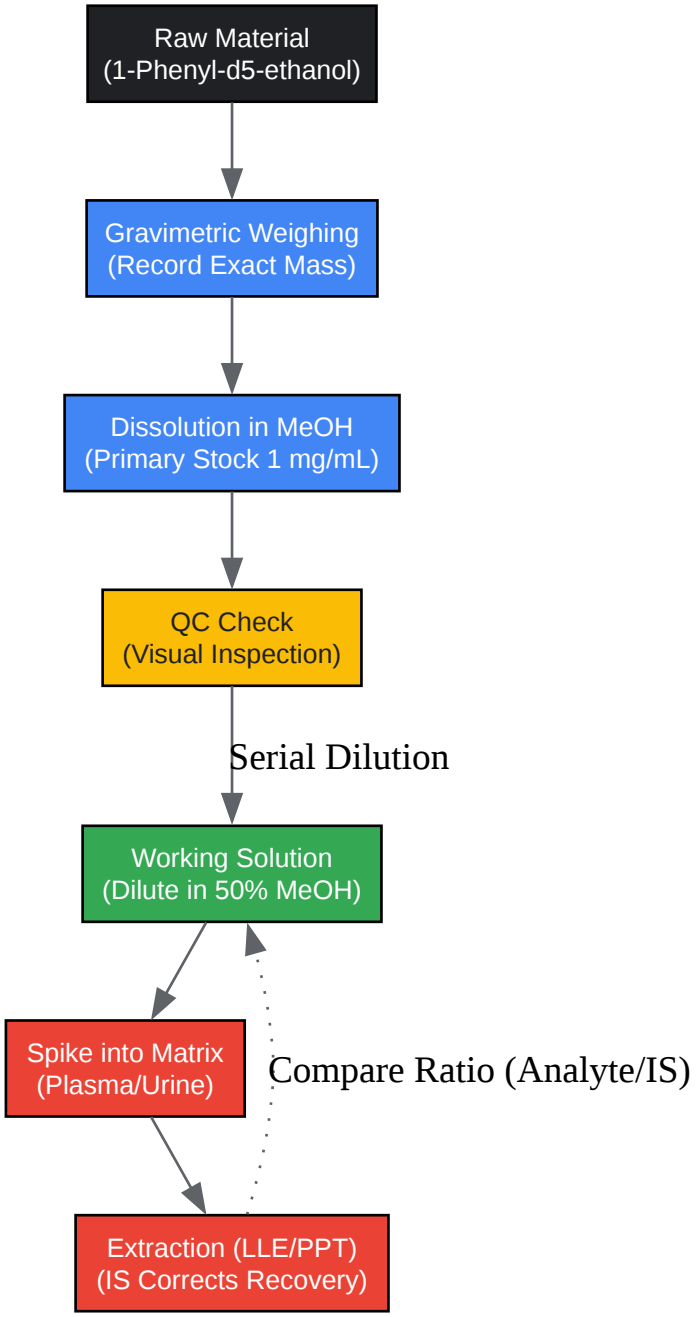
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Caption: Decision matrix for solvent selection based on downstream analytical application.

Diagram 2: Internal Standard Preparation Workflow

A self-validating workflow ensuring accurate quantification.

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Caption: Step-by-step workflow for preparing and utilizing the Internal Standard to ensure data integrity.

References

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Sources

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